

Comparative environmental impact assessment of Prometryn versus other common herbicides

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Compound of Interest

Compound Name: 4-Isopropyl-6-(methylthio)-1,3,5-triazin-2-amine

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Comparative Environmental Impact Assessment: Prometryn Versus Common Herbicides

A comprehensive analysis of the environmental fate and ecotoxicological effects of prometryn in comparison to other widely used herbicides—glyphosate, atrazine, and 2,4-D—is presented for researchers, scientists, and drug development professionals. This guide synthesizes key experimental data on soil persistence, mobility, and toxicity to non-target organisms, providing an objective comparison to inform environmental risk assessments.

Physicochemical Properties and Environmental Fate

The environmental behavior of a herbicide is largely governed by its physicochemical properties, particularly its soil sorption coefficient (Koc) and field dissipation half-life (DT50). The Koc value indicates the tendency of a chemical to bind to soil organic carbon, influencing its mobility and potential for leaching into groundwater. A higher Koc value generally corresponds to lower mobility.^{[1][2][3]} The DT50 represents the time required for 50% of the applied herbicide to dissipate under field conditions, indicating its persistence in the environment.^{[4][5][6]}

Herbicide	Soil Sorption Coefficient (Koc) (mL/g)	Field Dissipation Half-life (DT50) (days)
Prometryn	114 - 810[7]	20.6 - 121[8]
Glyphosate	24,000[9]	47[9]
Atrazine	54 - 915[2][10]	60[9]
2,4-D (acid)	20[2][9]	10[9]

Table 1. Comparison of Soil Sorption Coefficient (Koc) and Field Dissipation Half-life (DT50) for Prometryn and Other Common Herbicides.

Ecotoxicological Profile

The potential impact of herbicides on non-target organisms is a critical aspect of their environmental risk assessment. The following table summarizes the acute toxicity (LC50/EC50) of prometryn, glyphosate, atrazine, and 2,4-D to a range of representative non-target organisms. Lower LC50/EC50 values indicate higher toxicity.

Organism	Prometryn	Glyphosate	Atrazine	2,4-D
Fish (Rainbow Trout, 96h LC50)	2.5 - 2.9 mg/L[11][12]	-	-	-
Aquatic Invertebrate (Daphnia magna, 48h EC50)	18.9 mg/L[11][12]	0.0008 - 10.6 mg/L[13][14][15]	7 - 40 mg/L[13][15][16]	-
Green Algae (Pseudokirchneriella subcapita, EC50)	0.012 mg/L[17]	-	-	-
Honeybee (Contact LD50)	>99 µg/bee [11][12]	-	-	-
Earthworm (Eisenia foetida, LC50)	153 mg/kg[11][12]	Significant reduction in mean weight, no mortality[8]	-	100% mortality at 500-1000 mg/kg[8]

Table 2. Comparative Acute Toxicity of Prometryn and Other Common Herbicides to Non-Target Organisms.

Experimental Protocols

The data presented in this guide are derived from standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure the reproducibility and comparability of environmental safety data for chemical substances.

Soil Sorption: OECD 106

The soil sorption coefficient (Koc) is determined using the OECD Guideline 106: Adsorption - Desorption Using a Batch Equilibrium Method.[5][13][18][19] This method involves equilibrating a solution of the test substance with a soil sample of known organic carbon content. The concentration of the substance in the solution is measured before and after equilibration to

determine the amount adsorbed by the soil. This allows for the calculation of the soil-water partition coefficient (K_d), which is then normalized to the organic carbon content to derive the K_{oc} value.^[3] The test is typically conducted with multiple soil types to assess the influence of varying soil properties.

Soil Persistence: OECD 307

The field dissipation half-life (DT50) is often determined through studies following the principles of OECD Guideline 307: Aerobic and Anaerobic Transformation in Soil.^{[6][16][20][21][22]} In these studies, the test substance is applied to soil samples, which are then incubated under controlled aerobic or anaerobic conditions. At various time points, soil samples are analyzed to determine the concentration of the parent compound and its transformation products. The rate of degradation is then used to calculate the DT50.

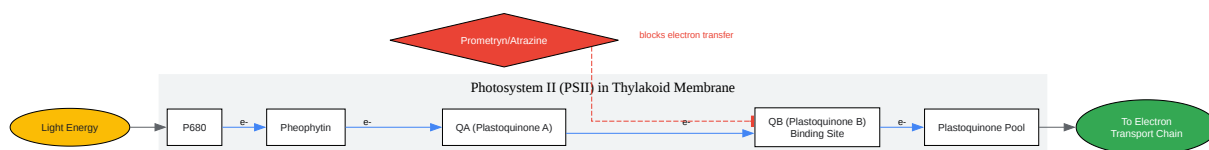
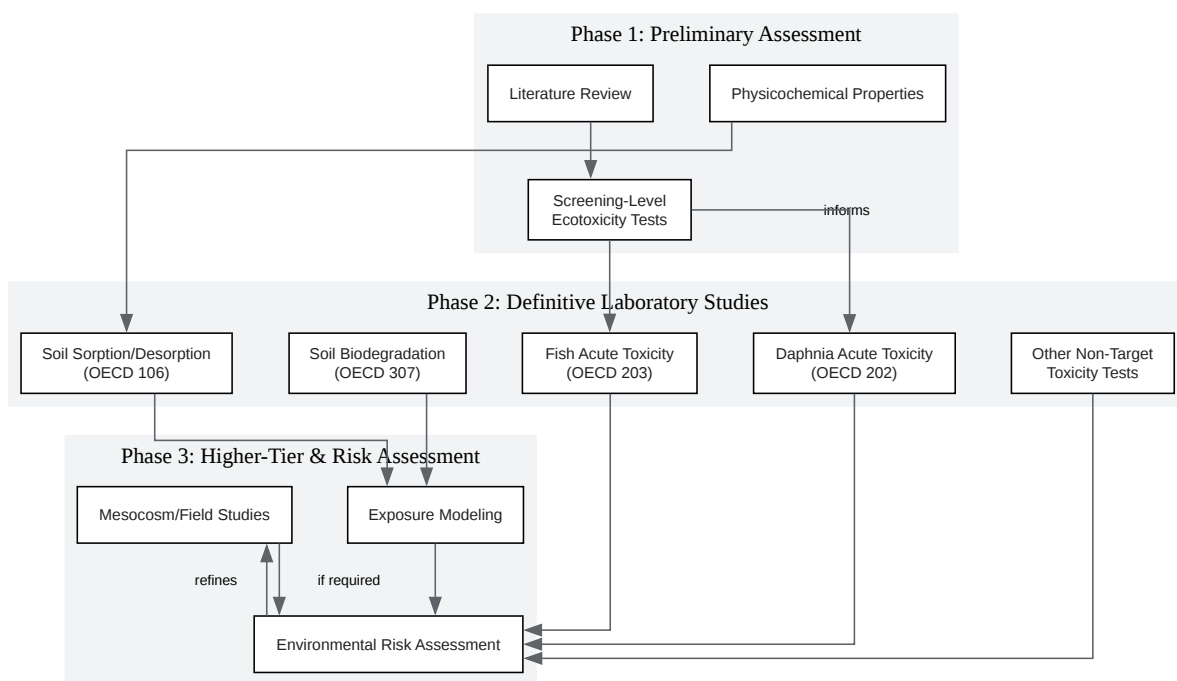
Aquatic Toxicity: OECD 202 and 203

Acute toxicity to aquatic invertebrates is assessed using the OECD Guideline 202: Daphnia sp. Acute Immobilisation Test.^{[9][11][17][23][24]} In this 48-hour test, daphnids are exposed to a range of concentrations of the test substance. The primary endpoint is immobilization, and the results are used to calculate the EC50, the concentration at which 50% of the daphnids are immobilized.

Acute toxicity to fish is determined according to OECD Guideline 203: Fish, Acute Toxicity Test.^{[4][10][25][26][27]} Fish are exposed to the test substance for 96 hours, and mortalities are recorded at 24, 48, 72, and 96 hours. The data are used to determine the LC50, the concentration that is lethal to 50% of the test fish.

Visualizing Experimental Workflows and Mechanisms of Action

To further elucidate the processes involved in environmental impact assessment and the mode of action of these herbicides, the following diagrams are provided.



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